

An In-depth Technical Guide on (E)-4-(2-Nitrovinyl)benzonitrile

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Compound of Interest

Compound Name: (E)-4-(2-Nitrovinyl)benzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and potential biological activities of **(E)-4-(2-Nitrovinyl)benzonitrile**. The information is intended to support research and development efforts in medicinal chemistry and related fields.

Chemical and Physical Properties

(E)-4-(2-Nitrovinyl)benzonitrile is a solid organic compound. Its key chemical identifiers and properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[1]
Molecular Weight	174.16 g/mol	[1]
Appearance	Light yellow solid	[2]
Melting Point	182-184 °C	[2]
CAS Number	5153-73-1	[1]

Synthesis and Characterization

The synthesis of **(E)-4-(2-Nitrovinyl)benzonitrile** has been reported, yielding a light yellow solid.[2] While a specific, detailed protocol for this exact compound is not readily available in the provided search results, a general and widely used method for the synthesis of para-substituted β -nitrostyrenes, such as the target molecule, is the Henry reaction (also known as the nitroaldol reaction).[3]

Experimental Protocols

General Synthesis of para-Substituted β -Nitrostyrenes (Henry Reaction)[3]

This protocol describes a typical procedure for the synthesis of β -nitrostyrenes from para-substituted benzaldehydes.

Materials:

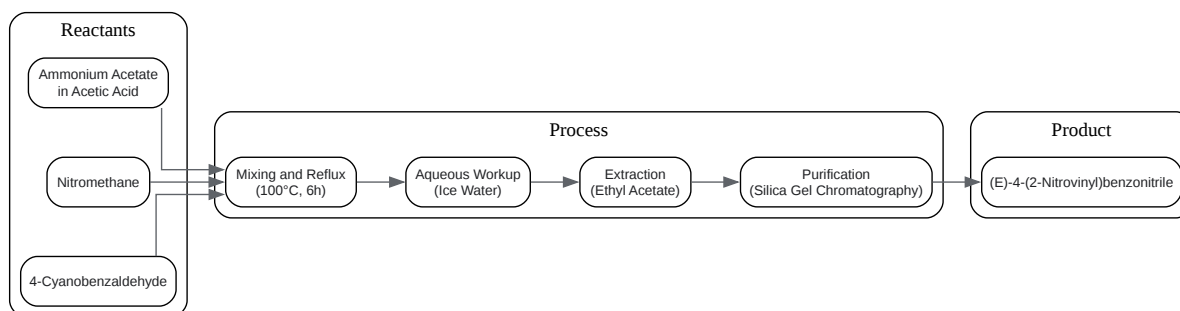
- para-substituted benzaldehyde (1 equivalent)
- Nitromethane (6.9 equivalents)
- Ammonium acetate (2.4 equivalents)
- Acetic acid
- Ethyl acetate (EtOAc)
- Ice water
- Brine
- Sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- A solution of ammonium acetate in acetic acid is prepared.
- Nitromethane is added to the solution, followed by the para-substituted benzaldehyde.

- The reaction mixture is refluxed at 100 °C for six hours.
- After reflux, the mixture is cooled to room temperature and stirred overnight.
- The resulting solution is poured into ice water.
- The aqueous solution is extracted three times with ethyl acetate.
- The combined organic extracts are washed with brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield a solid.
- The crude product is purified by silica gel column chromatography using a suitable eluent system (e.g., ethyl acetate and hexane) to afford the pure (E)- β -nitrostyrene product.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **(E)-4-(2-Nitrovinyl)benzonitrile**.

Characterization Data

The structural confirmation of **(E)-4-(2-Nitrovinyl)benzonitrile** is achieved through various spectroscopic techniques.

Technique	Data	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 8.00 (d, J = 13.8 Hz, 1H), 7.76 (m, 4H)	[2]
¹³ C NMR	Data not available in search results.	
IR Spectroscopy	Data not available in search results.	
Mass Spectrometry	Data not available in search results.	

Reference Spectroscopic Data for Related Compounds:

For comparative purposes, the spectroscopic data for the related compound, 4-nitrobenzonitrile, is provided below.

- ¹³C NMR (125 MHz, CDCl₃): δ 116.7, 118.2, 124.2, 133.4, 150.0 ppm.[4]
- IR Spectroscopy (KBr Pellet): Characteristic peaks can be found in various databases.[5]
- Mass Spectrometry (EI): Molecular ion (M⁺) at m/z 148.[5][6]

Biological Activity

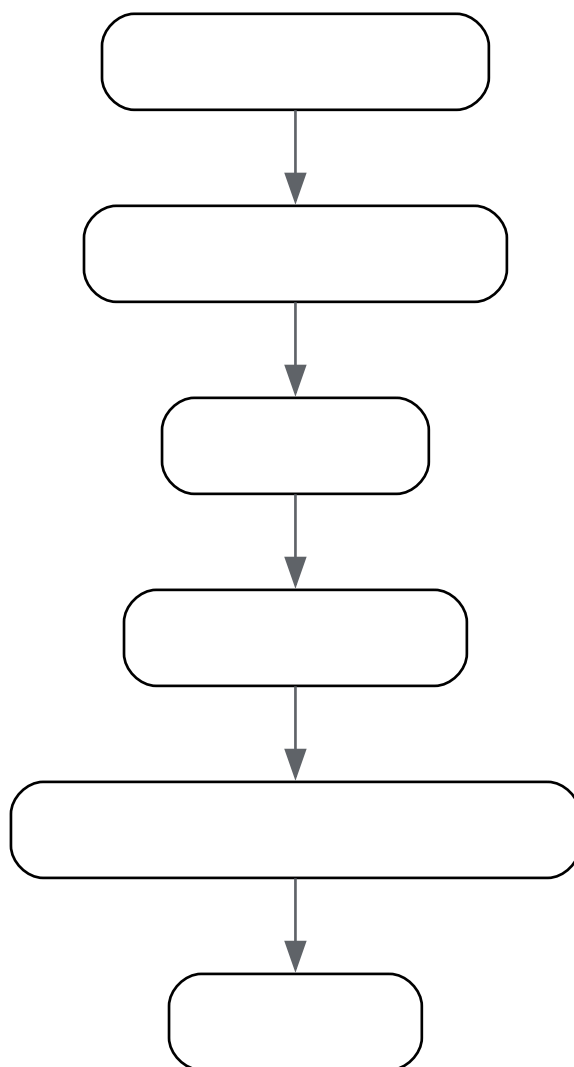
Derivatives of β-nitrostyrene have garnered significant interest in drug discovery due to their diverse biological activities, including antimicrobial and cytotoxic effects.[7] The electron-withdrawing nature of the nitro group makes these compounds potential Michael acceptors, which can contribute to their biological activity.

While specific studies on the antimicrobial or cytotoxic properties of **(E)-4-(2-Nitrovinyl)benzonitrile** were not found in the provided search results, the broader class of nitro compounds is known to possess a wide spectrum of biological activities.[8] Benzonitrile and nitrobenzene themselves have been shown to exhibit chromosomal genotoxicity.[9]

Potential Areas of Investigation:

- **Antimicrobial Activity:** Evaluation against a panel of pathogenic bacteria and fungi is warranted to determine its potential as an anti-infective agent.
- **Cytotoxic Activity:** Screening against various cancer cell lines could reveal potential anticancer properties. Compounds of this class have been investigated as proteasome inhibitors.^[7]
- **Mechanism of Action Studies:** Should biological activity be confirmed, further studies to elucidate the underlying mechanism, such as interactions with specific cellular targets or pathways, would be a critical next step.

Logical Flow for Biological Activity Screening



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Caption: A logical workflow for the biological evaluation of the title compound.

Conclusion

(E)-4-(2-Nitrovinyl)benzonitrile is a readily synthesizable compound with physicochemical properties that make it an interesting candidate for further investigation in drug discovery. Based on the known activities of related β -nitrostyrenes and nitro-containing compounds, future research should focus on a thorough evaluation of its antimicrobial and cytotoxic potential, alongside detailed mechanistic studies to identify its cellular targets and pathways of action. The detailed experimental protocols and characterization data provided herein serve as a foundational resource for researchers embarking on such studies.

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